

Chinomethionate Application in Controlling Powdery Mildew: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chinomethionate

Cat. No.: B1668619

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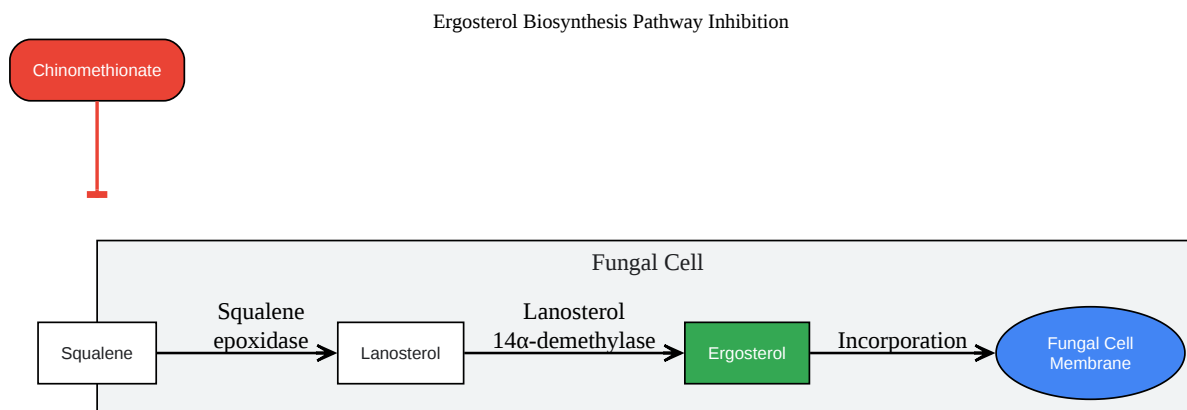
For Researchers, Scientists, and Drug Development Professionals

Introduction

Chinomethionate, also known as oxythioquinox, is a fungicide and acaricide that has demonstrated efficacy in the control of powdery mildew on a variety of crops. This dithiocarbonate compound, with the chemical formula $C_{10}H_6N_2OS_2$, acts as a protective fungicide. Its application has been noted for crops such as apples, cucumbers, squash, and muskmelons.[1] While it has been used in agriculture, it is important to note that its registration in some regions, including the United States, has been canceled.[2] This document provides detailed application notes and protocols for the use of **Chinomethionate** in controlling powdery mildew, based on available data.

Mechanism of Action

Chinomethionate's primary mode of action is the inhibition of fungal spore germination and mycelial growth.[1] It is believed to disrupt the biosynthesis of ergosterol, an essential component of fungal cell membranes.[1] This disruption leads to a loss of membrane integrity and ultimately, fungal cell death.[1] Ergosterol is a sterol that serves many of the same functions in fungi that cholesterol does in animal cells, making it a critical target for antifungal agents.



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Caption: Diagram of the proposed mechanism of action of **Chinomethionate**, inhibiting the ergosterol biosynthesis pathway.

Quantitative Data on Application

The following tables summarize the available quantitative data for the application of **Chinomethionate** (as the product Morestan, a 25% wettable powder) for powdery mildew control.

Table 1: Application Rates for Powdery Mildew Control on Cucurbits

Crop	Application Rate (per 100 L of water)	Application Rate (per hectare)
Cucurbits	25 - 40 g	250 - 400 g/ha

Data sourced from the Morestan product label.[\[1\]](#)

Table 2: Application Timing and Intervals

Crop	Application Timing	Spray Interval
Cucurbits	Apply as soon as the first spots of mildew appear.	5 - 10 days
General Recommendation	-	10 - 14 days for repeat applications as required.

Data sourced from the Morestan product label.[\[1\]](#)

Experimental Protocols

The following are detailed protocols for conducting experiments to evaluate the efficacy of **Chinomethionate** in controlling powdery mildew. These protocols are based on general best practices for fungicide trials.

Protocol 1: In Vitro Evaluation of Chinomethionate Efficacy

Objective: To determine the effective concentration (EC_{50}) of **Chinomethionate** required to inhibit the germination of powdery mildew conidia.

Materials:

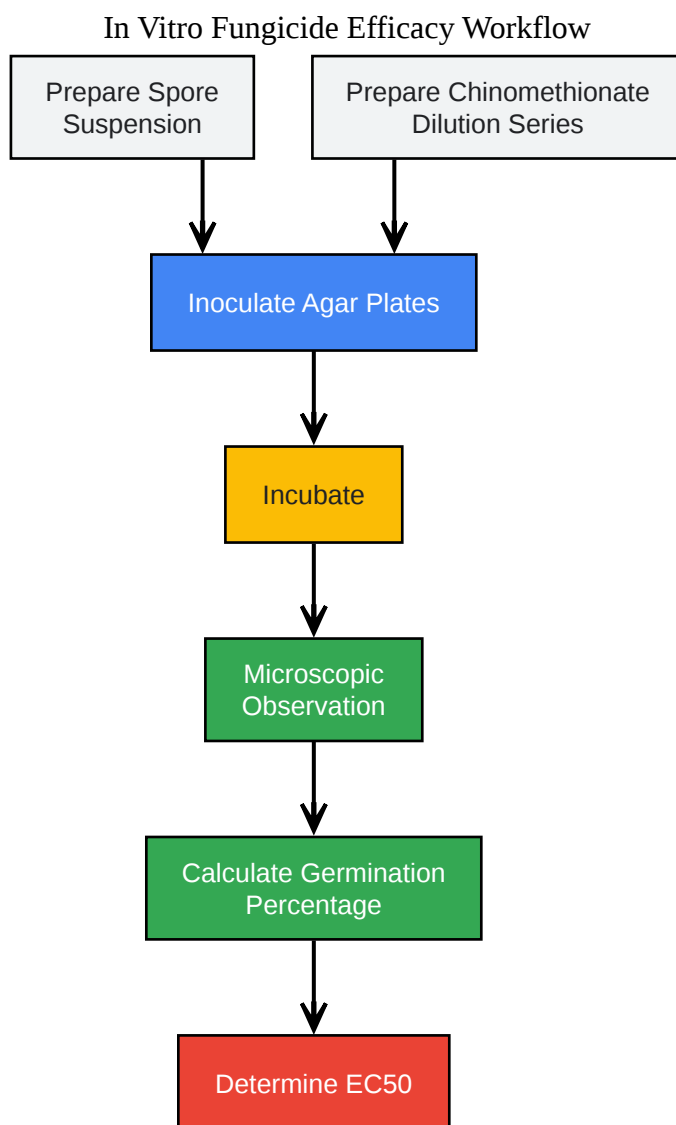
- **Chinomethionate** (analytical grade)
- Powdery mildew-infected plant leaves (e.g., cucumber, squash)
- Sterile distilled water
- Water agar (1.5%) plates
- Microscope slides and coverslips
- Micropipettes
- Hemocytometer

- Incubator

Procedure:

- Spore Suspension Preparation:
 - Gently brush conidia from infected leaves into a beaker of sterile distilled water containing a wetting agent (e.g., 0.01% Tween 20).
 - Filter the suspension through a double layer of cheesecloth to remove mycelial fragments.
 - Adjust the spore concentration to 1×10^5 conidia/mL using a hemocytometer.
- Fungicide Solutions:
 - Prepare a stock solution of **Chinomethionate** in an appropriate solvent (e.g., acetone, followed by dilution in water).
 - Create a dilution series to achieve final concentrations ranging from 0.1 to 100 µg/mL in water agar. The solvent concentration should be consistent across all treatments and the control.
- Inoculation and Incubation:
 - Pour the amended water agar into petri dishes.
 - Once solidified, place a 10 µL drop of the spore suspension onto the center of each agar plate.
 - Incubate the plates in the dark at 25°C for 24 hours.
- Data Collection:
 - After incubation, observe at least 100 conidia per plate under a microscope.
 - A conidium is considered germinated if the germ tube is at least half the length of the conidium.

- Calculate the percentage of germination for each concentration.
- Data Analysis:
 - Calculate the EC₅₀ value using probit analysis or other appropriate statistical software.



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Caption: Workflow for the in vitro evaluation of **Chinomethionate** efficacy against powdery mildew.

Protocol 2: Greenhouse Efficacy Trial

Objective: To evaluate the protective and curative efficacy of **Chinomethionate** on whole plants under controlled conditions.

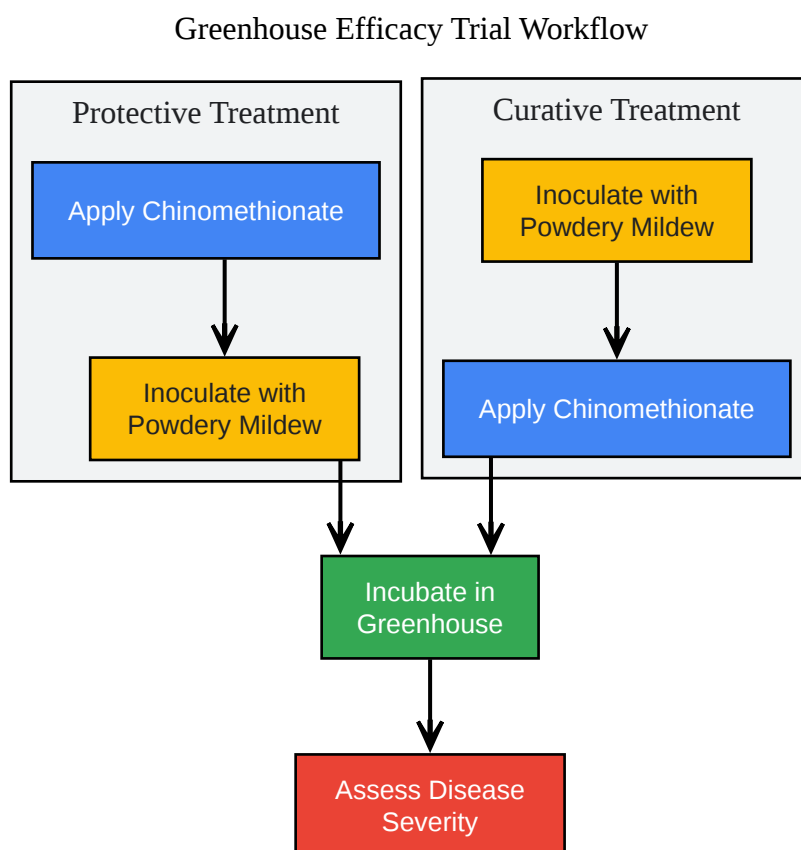
Materials:

- Healthy, susceptible host plants (e.g., cucumber seedlings at the 2-3 true leaf stage)
- **Chinomethionate** formulation (e.g., 25% Wettable Powder)
- Powdery mildew inoculum (as prepared in Protocol 1)
- Greenhouse with controlled temperature and humidity
- Handheld sprayer
- Disease assessment scale

Procedure:

- Plant Preparation:
 - Grow plants in individual pots to the desired growth stage.
 - Randomly assign plants to treatment groups (e.g., protective, curative, untreated control).
- Protective Treatment:
 - Apply **Chinomethionate** solution at the desired concentration (e.g., 25-40 g/100 L) to the plants until runoff.
 - Allow the foliage to dry completely.
 - 24 hours after treatment, inoculate the plants by spraying with the powdery mildew spore suspension.
- Curative Treatment:
 - Inoculate the plants with the powdery mildew spore suspension.

- 24-48 hours after inoculation, apply the **Chinomethionate** solution.
- Incubation:
 - Maintain the plants in a greenhouse at 20-25°C with a photoperiod of 16 hours.
- Disease Assessment:
 - 7-14 days after inoculation, assess the disease severity on each leaf using a rating scale (e.g., 0 = no disease, 1 = 1-10% leaf area affected, 2 = 11-25%, etc.).
 - Calculate the percent disease control (PDC) for each treatment compared to the untreated control.



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Caption: Workflow illustrating the protective and curative treatment arms in a greenhouse efficacy trial.

Safety and Handling Precautions

Chinomethionate is classified as a hazardous substance. Users should consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. Key precautions include:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, protective clothing, and eye protection, when handling the product.
- Inhalation: Avoid inhaling dust or spray mist.
- Environmental Hazards: **Chinomethionate** is toxic to aquatic life. Do not contaminate water sources.
- Phytotoxicity: Phytotoxicity may occur on some crops, especially when mixed with oils or applied in high temperatures.^[1]

Conclusion

Chinomethionate has been demonstrated to be an effective fungicide for the control of powdery mildew on various crops. The provided application rates and protocols offer a framework for its use in research and development settings. However, due to its regulatory status and potential for phytotoxicity, careful consideration and adherence to safety guidelines are paramount. Further research to establish comparative efficacy with modern fungicides and to fully elucidate its mechanism of action would be beneficial.

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References

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- To cite this document: BenchChem. [Chinomethionate Application in Controlling Powdery Mildew: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668619#chinomethionate-application-in-controlling-powdery-mildew]

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